

Experimental procedures for working with 4-Cyanothiazole

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Compound of Interest

Compound Name: 4-Cyanothiazole

Cat. No.: B073293

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Application Notes and Protocols for 4-Cyanothiazole

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed experimental procedures, safety information, and application protocols for the versatile heterocyclic building block, **4-Cyanothiazole**. The information is intended to facilitate its use in research and development, particularly in the synthesis of pharmaceutical intermediates and other bioactive molecules.

Compound Information

4-Cyanothiazole is a five-membered aromatic heterocycle containing a nitrogen, a sulfur, and a nitrile functional group. Its unique electronic properties and reactive nitrile group make it a valuable intermediate in organic synthesis.

Property	Value	Reference
CAS Number	1452-15-9	[1]
Molecular Formula	C ₄ H ₂ N ₂ S	[1] [2]
Molecular Weight	110.14 g/mol	[1] [2]
Appearance	White to light yellow solid	[3]
Melting Point	60-61 °C	[3]
Boiling Point	235.3 °C at 760 mmHg	[3]
Purity	Typically >97%	

Safety and Handling

4-Cyanothiazole is a chemical that requires careful handling in a laboratory setting. Always consult the Safety Data Sheet (SDS) before use.

Hazard Statements:

- Harmful if swallowed (H302)[\[1\]](#)
- Causes skin irritation (H315)[\[1\]](#)
- Causes serious eye irritation (H319)[\[1\]](#)
- Harmful if inhaled (H332)[\[1\]](#)
- May cause respiratory irritation (H335)[\[1\]](#)

Precautionary Measures:

- Work in a well-ventilated area, preferably a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust or vapors.

- Avoid contact with skin and eyes.
- Store in a cool, dry place away from incompatible materials.

Experimental Protocols

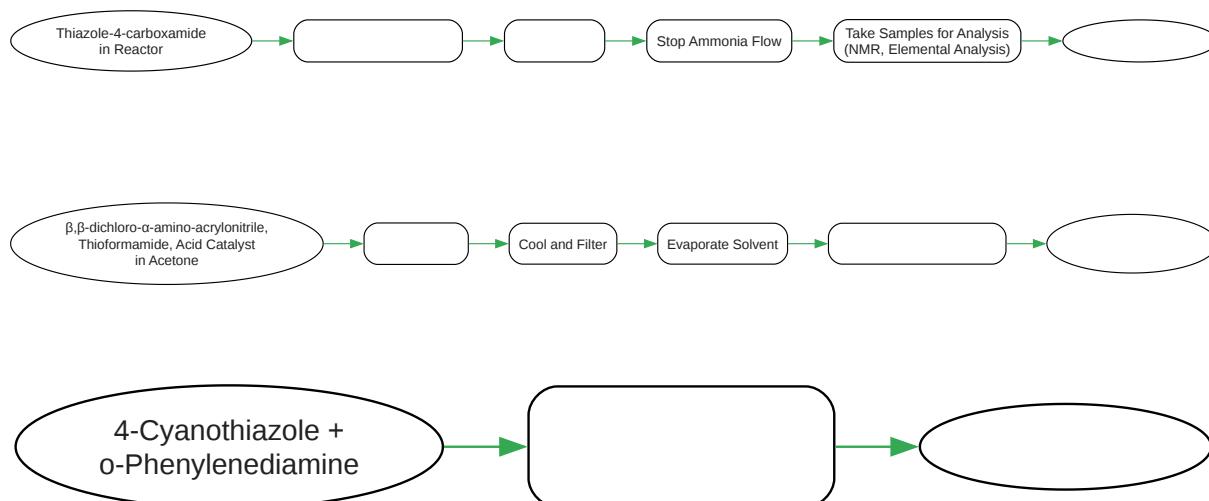
Synthesis of 4-Cyanothiazole

Two primary methods for the synthesis of **4-Cyanothiazole** are detailed below.

Method 1: From Thiazole-4-carboxamide

This protocol describes the dehydration of thiazole-4-carboxamide.

Experimental Workflow:



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References

- 1. 4-Cyanothiazole | C4H2N2S | CID 15069 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [americanelements.com](https://www.americanelements.com) [[americanelements.com](https://www.americanelements.com)]
- 3. [lookchem.com](https://www.lookchem.com) [[lookchem.com](https://www.lookchem.com)]
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